

Solubility Profile of 4-Nitrobenzohydrazide in Methanol and Ethanol: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitrobenzohydrazide

Cat. No.: B182513

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This technical guide provides a comprehensive overview of the solubility of **4-Nitrobenzohydrazide** in two common organic solvents: methanol and ethanol. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. While quantitative solubility data for **4-Nitrobenzohydrazide** in methanol and ethanol is not readily available in published literature, this guide summarizes the existing qualitative information and provides a standardized experimental protocol for its determination.

Quantitative and Qualitative Solubility Data

Direct, numerically expressed solubility data for **4-Nitrobenzohydrazide** in methanol and ethanol is sparse in publicly accessible databases and scientific literature. However, numerous studies detailing the synthesis of various derivatives of **4-Nitrobenzohydrazide** utilize methanol and ethanol as reaction solvents, indicating its solubility in these alcohols. For comparative purposes, a quantitative solubility value in acetone has been reported.

Table 1: Solubility of **4-Nitrobenzohydrazide** in Select Organic Solvents

Solvent	Chemical Formula	Molar Mass (g/mol)	Temperature (°C)	Solubility
Methanol	CH ₃ OH	32.04	Not Specified	Soluble (Qualitative)
Ethanol	C ₂ H ₅ OH	46.07	Not Specified	Soluble (Qualitative)
Acetone	C ₃ H ₆ O	58.08	Not Specified	0.5 g / 10 mL

Note: The solubility in methanol and ethanol is inferred from its use as a solvent in various chemical syntheses. The quantitative data for acetone is provided as a reference for a polar, aprotic solvent.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **4-Nitrobenzohydrazide** in methanol and ethanol. This protocol is based on standard laboratory practices for solubility assessment of organic compounds.

Objective: To determine the equilibrium solubility of **4-Nitrobenzohydrazide** in methanol and ethanol at a specified temperature.

Materials:

- **4-Nitrobenzohydrazide** (analytical grade)
- Methanol (anhydrous, analytical grade)
- Ethanol (anhydrous, analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatically controlled shaker or water bath
- Vials with screw caps
- Syringe filters (0.45 μ m, PTFE or other solvent-compatible membrane)

- Syringes
- Volumetric flasks
- Spectrophotometer (UV-Vis) or High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **4-Nitrobenzohydrazide** and add it to a series of vials.
 - Add a known volume of the respective solvent (methanol or ethanol) to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixtures to equilibrate for a sufficient period (typically 24-48 hours) with constant agitation to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the withdrawn solution through a 0.45 µm syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Quantification:
 - Gravimetric Method:

- Accurately weigh the vial containing the filtered solution.
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the decomposition point of **4-Nitrobenzohydrazide**.
- Once the solvent is completely removed, reweigh the vial containing the dried solute.
- The mass of the dissolved **4-Nitrobenzohydrazide** can be determined by the difference in weight.
- Spectroscopic/Chromatographic Method:
 - Prepare a series of standard solutions of **4-Nitrobenzohydrazide** of known concentrations in the respective solvent.
 - Generate a calibration curve by measuring the absorbance (UV-Vis) or peak area (HPLC) of the standard solutions.
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
 - Measure the absorbance or peak area of the diluted sample and determine its concentration using the calibration curve.
- Calculation of Solubility:
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **4-Nitrobenzohydrazide**.



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Caption: Experimental workflow for determining the solubility of **4-Nitrobenzohydrazide**.

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